

Environmental Fate and Biodegradability of Diisononyl Azelate (DINAz): A Technical Guide

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Compound of Interest

Compound Name: Diisononyl azelate

CAS No.: 71850-10-7

Cat. No.: B12657575

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Introduction: The Shift to Aliphatic Diesters

The global regulatory phase-out of legacy orthophthalates—driven by their endocrine-disrupting properties and environmental persistence—has catalyzed a structural shift in polymer formulation and drug delivery packaging. The transition toward [1](#) has accelerated the adoption of aliphatic diesters, including **Diisononyl azelate** (DINAz) and its structural analogs like diisooctyl azelate[\[1\]](#).

DINAz (CAS: 71850-10-7) is a high-molecular-weight, long-chain aliphatic dicarboxylic acid ester. Unlike phthalates, which feature a sterically hindered and resonance-stabilized aromatic ring, the linear C9 aliphatic backbone of the azelate moiety offers high flexibility, low volatility, and critical susceptibility to microbial degradation. For researchers and drug development professionals, understanding the environmental fate and biodegradability of DINAz is paramount for developing [2](#) that meet stringent ecological risk assessments[\[2\]](#).

Physicochemical Drivers of Environmental Fate

The environmental partitioning of organic substances is dictated by their baseline physicochemical properties. DINAz is highly lipophilic, possessing an estimated octanol-water

partition coefficient (

) exceeding 8.0 and negligible aqueous solubility.

When released into the environment—whether through industrial effluent, microplastic degradation, or leaching from [3](#)—DINAz rapidly partitions out of the water column[3]. Its high organic carbon-water partition coefficient (ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">

) ensures that its primary environmental sinks are soils, sediments, and wastewater sludge. Consequently, the ecological risk classification of such relies heavily on their susceptibility to benthic and soil microbial metabolism rather than aquatic photolysis or baseline narcosis in the water column[4].

Mechanistic Pathways of Biodegradation

The biodegradation of DINAz occurs in two distinct kinetic phases: primary biodegradation (structural alteration) and ultimate biodegradation (mineralization to

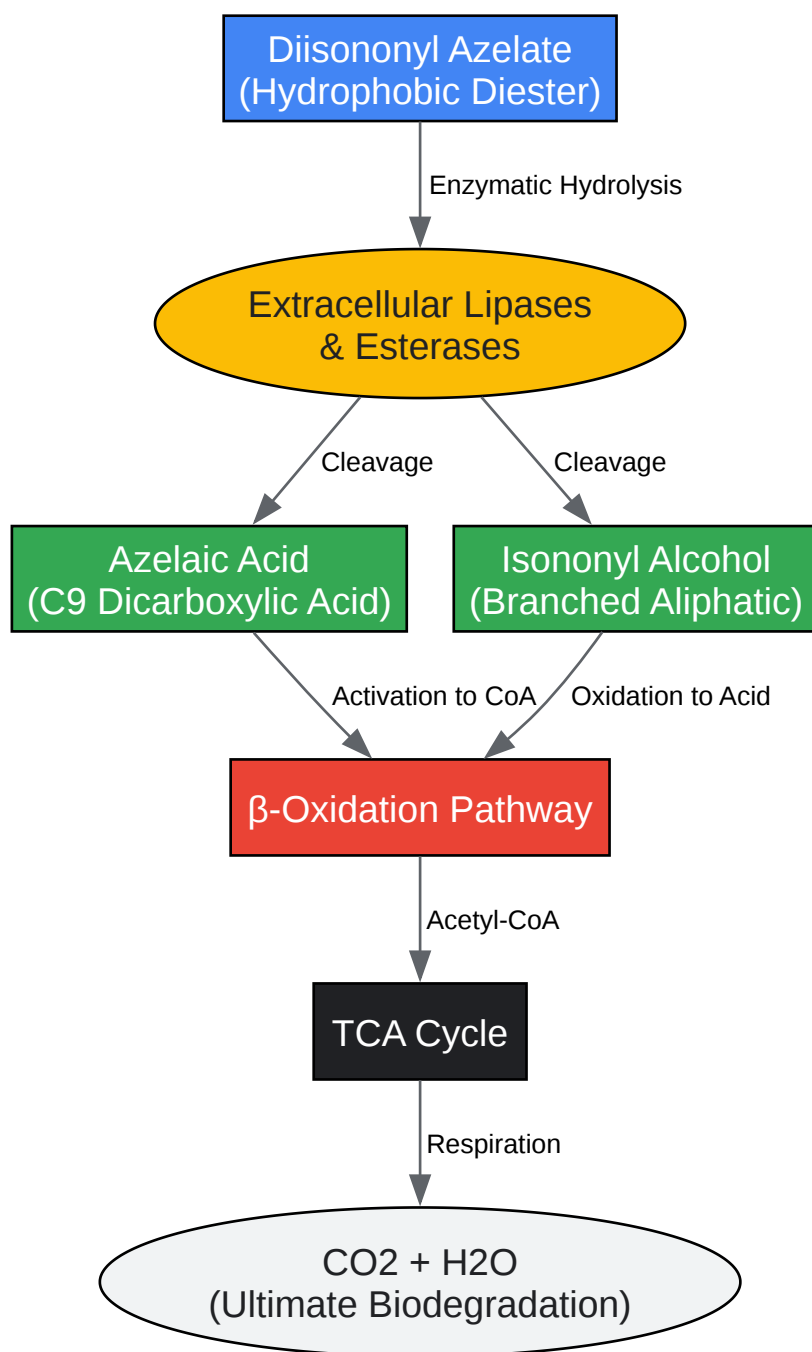
and

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- **Primary Cleavage:** Extracellular microbial lipases and esterases attack the ester carbonyl carbons. Because the azelate backbone lacks bulky ortho-substituents, there is minimal steric hindrance, allowing rapid hydrolysis into one equivalent of [5](#) and two equivalents of isononyl alcohol[5].
- **Ultimate Mineralization:** Azelaic acid (nonanedioic acid) is a naturally occurring C9 dicarboxylic acid that is rapidly activated to its Coenzyme A thioester and funneled directly into the

-oxidation pathway. Concurrently, isononyl alcohol is oxidized by alcohol dehydrogenases to isononanoic acid, which similarly undergoes

-oxidation. The resulting Acetyl-CoA feeds the Tricarboxylic Acid (TCA) cycle, culminating in cellular respiration.



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Enzymatic hydrolysis and ultimate mineralization pathway of **Diisononyl Azelate**.

Experimental Methodology: OECD 301B Protocol for Hydrophobic Esters

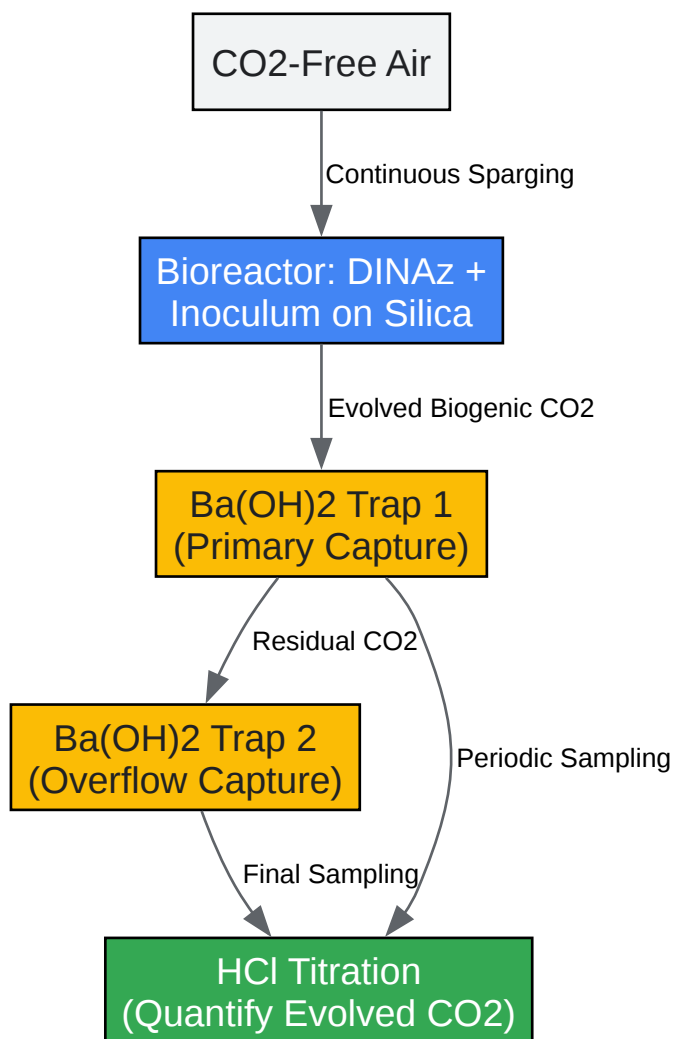
To empirically validate the environmental fate of DINAz, researchers utilize the OECD 301B (Ready Biodegradability -

Evolution) test. However, standard protocols often yield false negatives for highly lipophilic substances due to mass-transfer limitations. The following step-by-step methodology is engineered to overcome these physical barriers, utilizing a self-validating respirometric system.

Step-by-Step Workflow & Causality

- Step 1: Inoculum Preparation & Endogenous Blanking
 - Action: Harvest activated sludge from a municipal wastewater treatment plant. Wash and aerate the consortium for 24 hours. Set up a "Blank Control" reactor containing only the inoculum and mineral medium.
 - Causality: Municipal sludge provides a diverse, unacclimated microbial baseline. The Blank Control establishes the endogenous respiration rate of the sludge, ensuring that any measured in the test reactors is strictly derived from the test substance.
- Step 2: Substrate Introduction via Inert Carrier
 - Action: Dissolve DINAz in a volatile solvent, coat it onto inert silica gel, evaporate the solvent, and add the coated silica to the test reactor (Target: 10-20 mg TOC/L).
 - Causality: Direct addition of highly hydrophobic DINAz causes it to float or adhere to glassware, severely restricting microbial bioavailability. Silica gel provides a massive surface area for microbial colonization and extracellular enzyme interaction.
- Step 3: Toxicity Control Validation
 - Action: Run a parallel reactor containing DINAz, the inoculum, and a readily biodegradable reference substance (e.g., Sodium Acetate).
 - Causality: This makes the protocol self-validating. If the reference substance fails to degrade in the presence of DINAz, it proves the diester is biocidal. If it degrades normally, any recalcitrance of DINAz is confirmed to be structural, not toxicological.
- Step 4: Respirometric Incubation & Titration

- Action: Sparge all reactors continuously with CO₂-free air in the dark at 22°C for 28 days. Route the effluent gas through series-connected Barium Hydroxide (Ba(OH)₂) traps. Periodically titrate the traps with HCl.
- Causality: Darkness prevents photosynthetic algae from consuming biogenic CO₂. Barium hydroxide precipitates evolved CO₂ as Barium Carbonate. Titrating the residual hydroxide allows for the precise stoichiometric back-calculation of carbon mineralization.



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Self-validating respirometric workflow for assessing DINAz ultimate biodegradability.

Quantitative Biodegradability Profiles

The structural differences between aliphatic azelates and legacy aromatic plasticizers dictate their environmental persistence. The table below synthesizes the quantitative metrics comparing DINAz to other common industrial plasticizers.

Table 1: Comparative Environmental and Biodegradation Metrics of Selected Plasticizers

Compound Class	Chemical Example	Est.	Primary Biodegradation Mechanism	28-Day Mineralization (OECD 301B)	Primary Environmental Sink
Aliphatic Diester	Diisononyl Azelate (DINAz)	> 8.0	Rapid enzymatic hydrolysis	> 60% (Readily Biodegradable)	Sediment / Soil
Aliphatic Diester	Diisooctyl Adipate (DOA)	~ 8.0	Rapid enzymatic hydrolysis	> 70% (Readily Biodegradable)	Sediment / Soil
Orthophthalate	Diisononyl Phthalate (DINP)	8.8	Sterically hindered hydrolysis	< 60% (Inherently Biodegradable)	Sediment / Biota
Trimellitate	Trioctyl Trimellitate (TOTM)	> 10.0	Highly hindered hydrolysis	< 20% (Persistent)	Sediment / Dust

Note: Data reflects general kinetic trends for these chemical classes. DINAz achieves the >60% theoretical

evolution threshold required to be classified as "readily biodegradable" when bioavailability limitations are mitigated.

Implications for Biocompatibility and Pharma Packaging

For drug development professionals, the shift toward DINAz and similar aliphatic diesters is highly advantageous. The same enzymatic susceptibility that allows DINAz to rapidly mineralize in the environment also translates to favorable in vivo metabolic profiles. If DINAz leaches from flexible PVC IV tubing or pharmaceutical packaging into a patient's bloodstream, endogenous serum esterases can rapidly hydrolyze the molecule into azelaic acid and isononyl alcohol—metabolites with well-characterized, low-toxicity excretion pathways. This dual benefit of high technical performance and robust environmental/biological clearance solidifies DINAz as a critical component in next-generation sustainable material science.

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- To cite this document: BenchChem. [Environmental Fate and Biodegradability of Diisononyl Azelate (DINAz): A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at:

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